

Barium Bromate: Application Notes and Protocols for Titrimetric Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Barium bromate

CAS No.: 13967-90-3

Cat. No.: B079177

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **barium bromate** as a reagent in titrimetric analysis. The protocols detailed below are primarily for the quantitative determination of various organic compounds, including phenols and pharmaceuticals, through indirect (back) titration.

Barium bromate serves as a stable, primary standard source of bromate ions (BrO_3^-). In an acidic medium and in the presence of an excess of bromide ions, it generates a precise amount of bromine (Br_2). This in situ generated bromine is then used to react with the analyte. The unreacted excess bromine is subsequently determined by iodometric titration with a standard sodium thiosulfate solution. This back-titration method is particularly useful for reactions that are slow or when the analyte is volatile or insoluble.^{[1][2]}

Chemical and Physical Properties of Barium Bromate

Property	Value
Chemical Formula	Ba(BrO ₃) ₂
Molar Mass	393.13 g/mol [3]
Appearance	White crystalline powder[3]
Solubility in Water	Slightly soluble[3]
Hazard Class	5.1 (Oxidizer)

Principle of Bromatometric Titration

The titrimetric method using **barium bromate** is a redox titration based on a bromination reaction. The overall process can be summarized in the following steps:

- **Generation of Bromine:** A known excess of a standard solution of **barium bromate** is added to the analyte in an acidic solution containing an excess of bromide ions (typically from potassium or sodium bromide). The bromate and bromide ions react to produce a specific amount of bromine. Reaction: $\text{BrO}_3^- + 5\text{Br}^- + 6\text{H}^+ \rightarrow 3\text{Br}_2 + 3\text{H}_2\text{O}$
- **Reaction with Analyte:** The generated bromine reacts with the organic analyte through substitution or addition reactions. For example, phenol reacts with bromine to form 2,4,6-tribromophenol.[1][2][4] Example Reaction (Phenol): $\text{C}_6\text{H}_5\text{OH} + 3\text{Br}_2 \rightarrow \text{C}_6\text{H}_2\text{Br}_3\text{OH} + 3\text{HBr}$
- **Back-Titration:** After the reaction with the analyte is complete, the excess, unreacted bromine is determined. This is achieved by adding potassium iodide (KI) to the solution. The excess bromine oxidizes the iodide ions to iodine. Reaction: $\text{Br}_2 + 2\text{I}^- \rightarrow 2\text{Br}^- + \text{I}_2$
- **Iodometric Titration:** The liberated iodine is then titrated with a standardized solution of sodium thiosulfate (Na₂S₂O₃) using starch as an indicator. The endpoint is marked by the disappearance of the blue starch-iodine complex.[1][2][4] Reaction: $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$

The amount of analyte is then calculated from the difference between the initial amount of bromine generated and the amount of excess bromine determined by the back-titration.

Experimental Protocols

Protocol 1: Preparation and Standardization of 0.05 M Barium Bromate Solution

Materials:

- **Barium bromate**, $\text{Ba}(\text{BrO}_3)_2$ (analytical reagent grade)
- Potassium bromide (KBr)
- Deionized water
- Volumetric flask (1000 mL)
- Analytical balance

Procedure:

- Accurately weigh 19.6565 g of **barium bromate** (molar mass = 393.13 g/mol) on an analytical balance.
- Dissolve the weighed **barium bromate** in approximately 500 mL of deionized water in a 1000 mL volumetric flask. Gentle heating may be required to facilitate dissolution.
- Add approximately 60 g of potassium bromide to the solution and swirl until dissolved.
- Allow the solution to cool to room temperature.
- Dilute the solution to the 1000 mL mark with deionized water and mix thoroughly.

Standardization:

- Pipette 25.0 mL of the prepared 0.05 M **barium bromate** solution into a 250 mL conical flask.
- Add 75 mL of deionized water and 10 mL of 10% (w/v) potassium iodide solution.
- Acidify the solution with 5 mL of 2 M hydrochloric acid.

- Titrate the liberated iodine with a standardized 0.1 M sodium thiosulfate solution until the solution becomes a pale yellow color.
- Add 2 mL of starch indicator solution. The solution will turn a deep blue-black.
- Continue the titration with 0.1 M sodium thiosulfate until the blue color disappears.
- Record the volume of sodium thiosulfate solution used.
- Calculate the exact molarity of the **barium bromate** solution.

Protocol 2: Titrimetric Determination of Phenol

Materials:

- Standardized 0.05 M **Barium Bromate** solution
- Phenol sample of unknown concentration
- Potassium bromide (KBr)
- Hydrochloric acid (HCl), concentrated
- Potassium iodide (KI), 10% (w/v) solution
- Standardized 0.1 M Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Starch indicator solution
- Conical flasks with stoppers (250 mL)
- Pipettes and burettes

Procedure:

- **Sample Preparation:** Pipette 25.0 mL of the unknown phenol solution into a 250 mL conical flask with a stopper.

- Addition of Reagents: Add 25.0 mL of the standardized 0.05 M **barium bromate** solution and 0.5 g of potassium bromide to the flask.
- Acidification and Reaction: Carefully add 5 mL of concentrated hydrochloric acid. Stopper the flask immediately and swirl to mix. Allow the reaction to proceed in the dark for 15-20 minutes.
- Liberation of Iodine: After the reaction is complete, carefully add 10 mL of 10% potassium iodide solution to the flask and mix.
- Titration: Titrate the liberated iodine with the standardized 0.1 M sodium thiosulfate solution until the solution is a pale straw color.
- Endpoint Determination: Add 2 mL of starch indicator solution and continue titrating until the blue color is completely discharged.
- Blank Titration: Perform a blank titration using 25.0 mL of deionized water instead of the phenol sample, following the same procedure.
- Calculation: Calculate the amount of phenol in the sample based on the difference in the titration volumes for the blank and the sample.

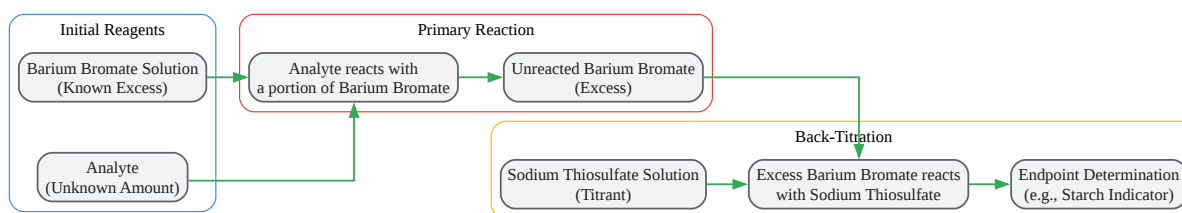
Quantitative Data Summary

The following table summarizes typical quantitative parameters for the bromatometric titration of various analytes. Note that these are generalized from protocols using potassium/sodium bromate but are directly applicable to titrations with **barium bromate**.

Analyte	Molar Ratio (Analyte:Br ₂)	Typical Concentration Range	Reference
Phenol	1:3	1-10 mg	[2][4]
Dothiepin Hydrochloride	1:3	3.0-10.0 mg	[5]
Carbamazepine	1:1.5	1.00–7.50 mg	[6]
Fexofenadine Hydrochloride	1:2	4.5-30.0 mg	[7]
Fluoxetine	-	0.4-12 µg·mL ⁻¹ (spectrophotometric adaptation)	[8]

Visualizations

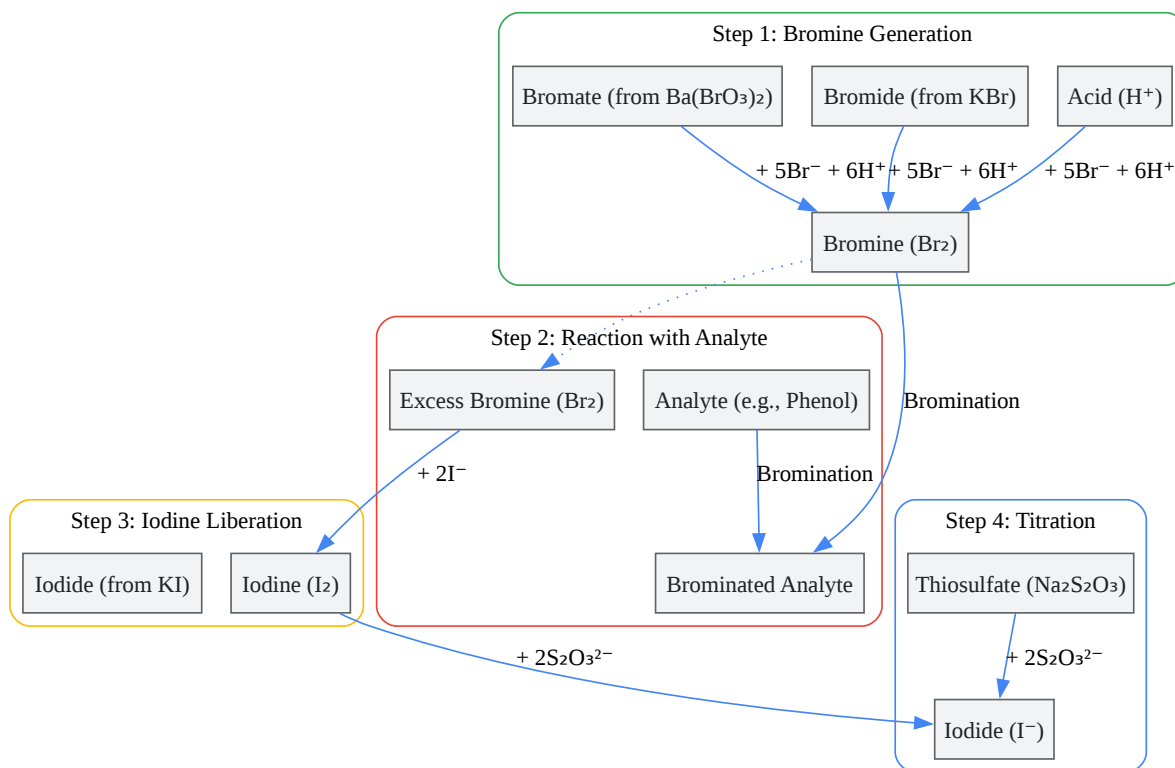
Logical Workflow of Back-Titration



[Click to download full resolution via product page](#)

Caption: Workflow of the back-titration method.

Signaling Pathway of Chemical Reactions



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. alpha.chem.umb.edu \[alpha.chem.umb.edu\]](http://1.alpha.chem.umb.edu)
- [2. scribd.com \[scribd.com\]](http://2.scribd.com)
- [4. copharm.uobaghdad.edu.iq \[copharm.uobaghdad.edu.iq\]](http://3.Barium bromate | Ba(BrO3)2 | CID 61706 - PubChem [pubchem.ncbi.nlm.nih.gov]• <a href=)
- [5. researchgate.net \[researchgate.net\]](http://5.researchgate.net)
- [7. medcraveonline.com \[medcraveonline.com\]](http://6.Utilization of bromination reactions for the determination of carbamazepine using bromate–bromide mixture as a green brominating agent - Arabian Journal of Chemistry [arabjchem.org]• <a href=)
- [8. researchgate.net \[researchgate.net\]](http://8.researchgate.net)
- To cite this document: BenchChem. [Barium Bromate: Application Notes and Protocols for Titrimetric Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b079177/docs#barium-bromate-application-notes-and-protocols-for-titrimetric-analysis\]](https://www.benchchem.com/product/b079177/docs#barium-bromate-application-notes-and-protocols-for-titrimetric-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check